

Spectroscopic Characterization of 3,4-Dichloro-8-fluoroquinoline: A Technical Guide

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Compound of Interest

Compound Name: 3,4-Dichloro-8-fluoroquinoline

CAS No.: 1204811-28-8

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Abstract

This technical guide provides a comprehensive overview of the predicted spectroscopic data for the novel heterocyclic compound, **3,4-Dichloro-8-fluoroquinoline**. Designed for researchers, scientists, and professionals in drug development, this document delves into the theoretical ^1H NMR, ^{13}C NMR, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) data. By grounding these predictions in the fundamental principles of spectroscopy and data from structurally similar molecules, this guide serves as a practical tool for the identification, characterization, and quality control of **3,4-Dichloro-8-fluoroquinoline**. Detailed experimental protocols, data interpretation, and visual aids are included to facilitate a deeper understanding of the molecule's structural features.

Introduction

3,4-Dichloro-8-fluoroquinoline is a halogenated quinoline derivative with potential applications in medicinal chemistry and materials science. The quinoline scaffold is a key structural motif in a wide range of biologically active compounds, including antimalarials and antibacterials. The introduction of chloro and fluoro substituents is expected to significantly

modulate the compound's physicochemical and biological properties. Accurate structural elucidation is the cornerstone of any research and development involving novel chemical entities. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are indispensable tools for this purpose.

This guide presents a detailed prediction and interpretation of the key spectroscopic data for **3,4-Dichloro-8-fluoroquinoline** (Figure 1). The rationale behind the predicted chemical shifts, coupling constants, vibrational frequencies, and fragmentation patterns is explained, providing a robust framework for researchers working with this or related compounds.

Figure 1: Molecular Structure of **3,4-Dichloro-8-fluoroquinoline**

Expected COSY correlations for the carbocyclic ring protons.

Predicted ^{13}C NMR Spectrum

The proton-decoupled ^{13}C NMR spectrum is predicted to show nine distinct signals for the nine carbon atoms of the quinoline core. The chemical shifts will be influenced by the electronegativity of the nitrogen and halogen substituents, and the carbon atoms bonded to fluorine will exhibit large one-bond C-F coupling constants.

Table 2: Predicted ^{13}C NMR Data for **3,4-Dichloro-8-fluoroquinoline** (in CDCl_3)

Carbon	Predicted Chemical Shift (δ , ppm)	Predicted C-F Coupling (J, Hz)
C-2	150 - 152	$^4J(C,F) \approx 2-4$
C-3	135 - 137	-
C-4	145 - 147	-
C-4a	128 - 130	$^4J(C,F) \approx 2-4$
C-5	125 - 127	$^3J(C,F) \approx 5-7$
C-6	130 - 132	$^4J(C,F) \approx 1-3$
C-7	120 - 122	$^3J(C,F) \approx 8-10$
C-8	158 - 160	$^1J(C,F) \approx 240-260$
C-8a	140 - 142	$^2J(C,F) \approx 15-20$

Interpretation:

- C-8: This carbon is directly attached to the highly electronegative fluorine atom, resulting in a significant downfield shift and a very large one-bond coupling constant ($^1J(C,F)$). [1]* C-3 and C-4: These carbons are bonded to chlorine atoms, which also cause a downfield shift.
- C-8a and C-7: These carbons will show significant two-bond ($^2J(C,F)$) and three-bond ($^3J(C,F)$) couplings to the fluorine atom, respectively. [1]* The remaining carbons will also experience smaller, long-range couplings to the fluorine atom.

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups and bond vibrations within a molecule. The IR spectrum of **3,4-Dichloro-8-fluoroquinoline** will be characterized by absorptions corresponding to the quinoline ring system and the carbon-halogen bonds.

Experimental Protocol: IR Data Acquisition

- Sample Preparation:

- Solid Sample (KBr Pellet): Mix a small amount of the sample with dry potassium bromide (KBr) and press into a thin, transparent pellet.
- ATR (Attenuated Total Reflectance): Place a small amount of the solid sample directly onto the ATR crystal.
- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer.
- Data Acquisition: Record the spectrum, typically in the range of 4000-400 cm^{-1} .

Table 3: Predicted IR Absorption Bands for **3,4-Dichloro-8-fluoroquinoline**

Wavenumber (cm^{-1})	Intensity	Assignment
3100 - 3000	Medium-Weak	Aromatic C-H stretching
1620 - 1580	Medium-Strong	C=C and C=N ring stretching vibrations [2]
1500 - 1400	Medium-Strong	Aromatic ring skeletal vibrations
1100 - 1000	Strong	C-F stretching
850 - 750	Strong	C-Cl stretching [2]
850 - 700	Strong	C-H out-of-plane bending

Interpretation:

- The spectrum will be dominated by the characteristic skeletal vibrations of the quinoline ring in the 1620-1400 cm^{-1} region. [3]* A strong absorption band between 1100 and 1000 cm^{-1} will be indicative of the C-F bond stretch.
- The C-Cl stretching vibrations are expected to appear as strong bands in the lower frequency region (850-750 cm^{-1}). [2]* The C-H out-of-plane bending vibrations will provide information about the substitution pattern on the aromatic rings.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique for determining the molecular weight and elemental composition of a compound, as well as providing structural information through fragmentation analysis.

Experimental Protocol: MS Data Acquisition

- **Sample Preparation:** Dissolve a small amount of the sample in a suitable volatile solvent (e.g., methanol or acetonitrile).
- **Instrumentation:** Utilize a mass spectrometer with an appropriate ionization source, such as Electrospray Ionization (ESI) or Electron Ionization (EI). High-resolution mass spectrometry (HRMS) is recommended for accurate mass determination.
- **Data Acquisition (ESI-MS):**
 - Infuse the sample solution into the ESI source.
 - Acquire the mass spectrum in positive ion mode. The protonated molecule $[M+H]^+$ will be observed.
 - Perform tandem MS (MS/MS) on the $[M+H]^+$ ion to induce fragmentation and obtain structural information.

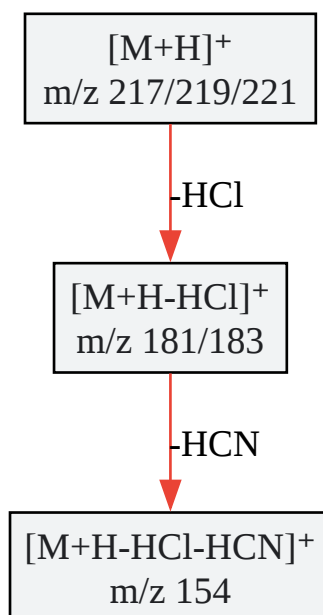
Table 4: Predicted Mass Spectrometry Data for **3,4-Dichloro-8-fluoroquinoline**

m/z (Mass-to-Charge Ratio)	Predicted Identity
216/218/220	$[M]^+$ (Molecular ion with isotopic pattern for two Cl atoms)
217/219/221	$[M+H]^+$ (Protonated molecule with isotopic pattern for two Cl atoms)
181/183	$[M-Cl]^+$ or $[M+H-HCl]^+$
154	$[M-Cl-HCN]^+$ or $[M+H-HCl-HCN]^+$

Interpretation:

- **Molecular Ion:** The molecular weight of **3,4-Dichloro-8-fluoroquinoline** is 216.04 g/mol . Due to the presence of two chlorine atoms, the molecular ion will exhibit a characteristic isotopic pattern. The peak for the molecule containing two ^{35}Cl isotopes will be at m/z 216, the peak for one ^{35}Cl and one ^{37}Cl will be at m/z 218, and the peak for two ^{37}Cl isotopes will be at m/z 220. The approximate ratio of these peaks will be 9:6:1. [4] In ESI-MS, the protonated molecule $[\text{M}+\text{H}]^+$ will be observed at m/z 217, 219, and 221 with the same isotopic ratio.
- **Fragmentation:** A common fragmentation pathway for quinolines is the loss of hydrogen cyanide (HCN). Additionally, the loss of a chlorine atom (as HCl in ESI or a Cl radical in EI) is expected. [4] Therefore, significant fragment ions are predicted at $[\text{M}+\text{H}-\text{HCl}]^+$ and $[\text{M}+\text{H}-\text{HCl}-\text{HCN}]^+$.

Figure 3: Predicted Mass Spectrometry Fragmentation Pathway



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A plausible fragmentation pathway for **3,4-Dichloro-8-fluoroquinoline** in ESI-MS.

Conclusion

This technical guide provides a robust, theory-backed prediction of the key spectroscopic data for **3,4-Dichloro-8-fluoroquinoline**. The presented ^1H NMR, ^{13}C NMR, IR, and MS data, along

with the detailed interpretations and experimental protocols, offer a comprehensive resource for researchers. This information will be invaluable for the unambiguous identification, structural confirmation, and purity assessment of this compound in various research and development settings. The principles outlined here can also be applied to the characterization of other novel halogenated quinoline derivatives.

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